

# Diisobutyl Disulfide: A Technical Guide to Toxicological Data and Safety Information

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Compound of Interest				
Compound Name:	Diisobutyl disulfide			
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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

Diisobutyl disulfide (DIBS) is an organic sulfur compound with the chemical formula C8H18S2. It is a colorless to pale yellow liquid with a distinct odor.[1] DIBS finds application as a chemical intermediate in various industrial syntheses.[1] A thorough understanding of its toxicological profile and associated safety information is paramount for its safe handling and use in research and development settings. This technical guide provides a comprehensive overview of the available toxicological data for Diisobutyl disulfide and its structural analogs, details the experimental methodologies for key toxicological assessments, and visualizes potential toxicological pathways and experimental workflows.

### **Toxicological Data**

Quantitative toxicological data for **Diisobutyl disulfide** is limited in the public domain. Therefore, a read-across approach using data from structurally similar dialkyl disulfides is employed to provide an indication of its potential toxicity.

#### **Acute Toxicity**

Acute toxicity studies evaluate the adverse effects that may occur after a single exposure to a substance.



Endpoint	Test Substance	Species	Route	Value	Reference
LD50	Di-tert-butyl disulfide	Rat	Oral	6200 mg/kg	[2]
LD50	Di-tert-butyl disulfide	Rabbit	Dermal	> 2000 mg/kg	[2]
LD50	Di-tert-butyl polysulfide	Rat	Oral	> 2000 mg/kg	[3]
LD50	Di-tert-butyl polysulfide	Rabbit	Dermal	> 2000 mg/kg	[3]
LD50	Diallyl disulfide	Rat	Oral	260 mg/kg	[4]
LD50	Diallyl disulfide	Rat	Dermal	3.6 g/kg	[4]

Note: Data for di-tert-butyl disulfide, di-tert-butyl polysulfide, and diallyl disulfide are presented as structural analogs to **Diisobutyl disulfide**.

#### **Irritation**

Irritation studies assess the potential of a substance to cause reversible inflammatory effects on the skin and in the eyes.

Endpoint	Test Substance	Species	Observatio n	Classificati on	Reference
Skin Irritation	Unspecified Disulfide	Rabbit	Very slight erythema	Mild irritant	[1][5]
Eye Irritation	Unspecified Disulfide	Rabbit	Minimal conjunctival irritation	Minimally irritating	[6][7]



#### **Sensitization**

Sensitization studies evaluate the potential of a substance to induce an allergic response after repeated contact.

Endpoint	Test Substance	Species	Result	Reference
Skin Sensitization	Dipropyl disulfide	Guinea Pig	May cause sensitization by skin contact	[8]

Note: Data for dipropyl disulfide is presented as a structural analog to **Diisobutyl disulfide**.

#### Mutagenicity

Mutagenicity assays are conducted to identify substances that can cause genetic mutations.

Test Type	Test Substance	Result	Reference
Ames Test	Diallyl disulfide	Inhibited mutagenicity of boiled pork juice	[9]

Note: Data for diallyl disulfide is presented as a structural analog to **Diisobutyl disulfide**.

#### **Repeated Dose Toxicity**

Information on the repeated dose toxicity of **Diisobutyl disulfide** is not readily available in the public literature.

#### **Experimental Protocols**

The following sections detail the standardized methodologies for key toxicological experiments, based on the Organization for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

## Acute Dermal Irritation/Corrosion (Based on OECD 404)



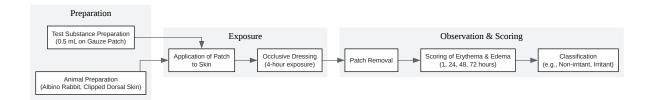




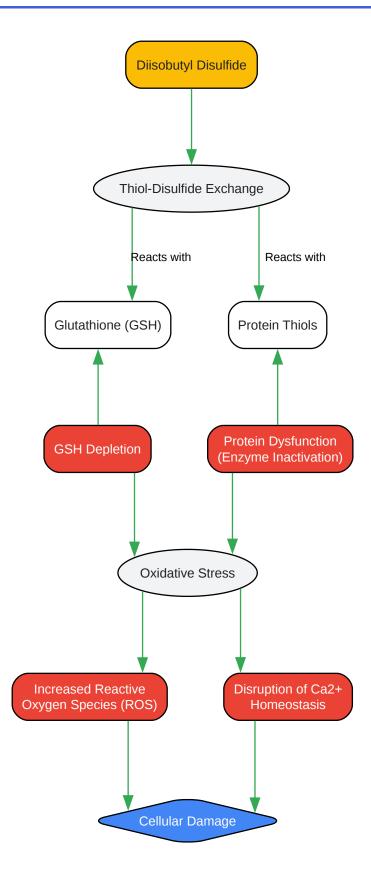
This test evaluates the potential of a substance to cause skin irritation or corrosion.

- Test System: Healthy young adult albino rabbits are used.
- Procedure: A small area of the animal's dorsal skin is clipped free of fur. 0.5 mL of the
  undiluted test substance is applied to a small gauze patch, which is then applied to the
  prepared skin and covered with an occlusive dressing for a 4-hour exposure period.
- Observation: After the exposure period, the patch is removed, and the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The reactions are scored based on a standardized scale. The Primary Irritation
   Index (PII) is calculated to classify the substance's irritation potential.









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